

Best practices for long-term storage of MSN-125

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Compound of Interest

Compound Name: MSN-125
Cat. No.: B15566452

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Technical Support Center: MSN-125

This technical support center provides researchers, scientists, and drug development professionals with essential information for the long-term storage and handling of **MSN-125**, a hypothetical small molecule inhibitor.

Frequently Asked Questions (FAQs)

Q1: What is the recommended temperature for long-term storage of **MSN-125**?

For optimal stability, **MSN-125** should be stored at -20°C upon receipt. For short-term storage (up to one week), 4°C is acceptable.

Q2: How should I handle **MSN-125** upon receipt?

Upon receiving the shipment, immediately transfer the vial to a -20°C freezer. Avoid repeated freeze-thaw cycles as this can degrade the compound.

Q3: What is the proper procedure for preparing a stock solution of **MSN-125**?

It is recommended to prepare a concentrated stock solution in an appropriate solvent such as DMSO. Briefly centrifuge the vial to ensure all the powder is at the bottom. Prepare the stock solution at a concentration of 10 mM by adding the calculated volume of solvent.

Q4: Can I store **MSN-125** in solution?

Yes, stock solutions of **MSN-125** in DMSO can be stored at -20°C for up to 6 months. For aqueous solutions, it is recommended to prepare them fresh for each experiment and discard any unused portion.

Q5: Is **MSN-125** sensitive to light?

Yes, **MSN-125** is light-sensitive. Protect the solid compound and its solutions from light by using amber vials or by wrapping the vials in aluminum foil.

Troubleshooting Guide

Issue	Possible Cause	Solution
Reduced compound activity	Improper storage temperature	Ensure the compound is consistently stored at -20°C. Verify freezer temperature logs.
Repeated freeze-thaw cycles	Aliquot the stock solution into smaller, single-use volumes to avoid multiple freeze-thaw cycles.	
Exposure to light	Always store the compound and its solutions in light-protected vials.	
Precipitation in stock solution	Solution concentration is too high	Warm the solution to 37°C for 5-10 minutes and vortex to redissolve. If precipitation persists, consider preparing a lower concentration stock solution.
Improper solvent	Confirm that the correct solvent (e.g., DMSO) was used.	
Inconsistent experimental results	Inaccurate pipetting	Calibrate your pipettes regularly. Use filtered pipette tips to avoid contamination.
Degradation of stock solution	Prepare a fresh stock solution from the solid compound.	

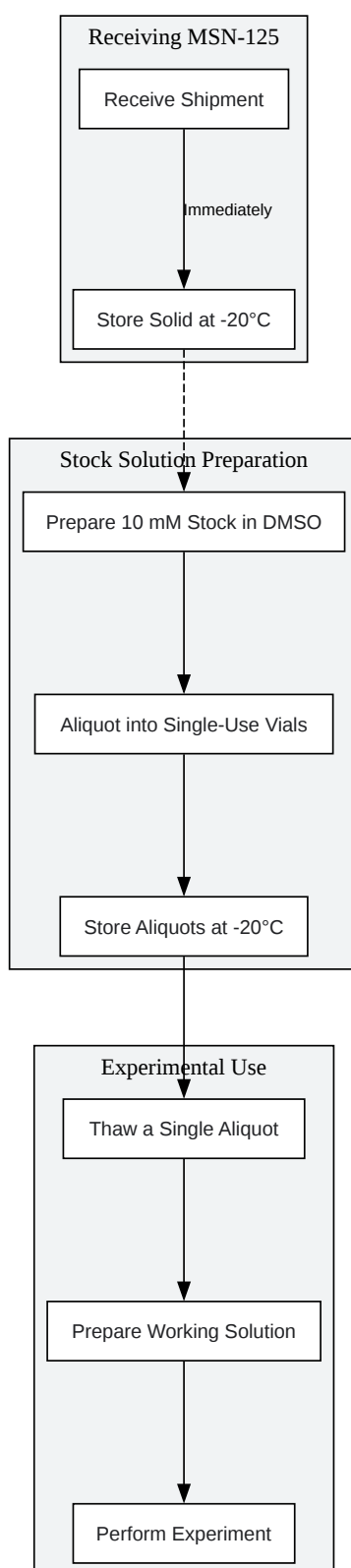
Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution

- Briefly centrifuge the vial containing the lyophilized **MSN-125** powder to collect all the material at the bottom.

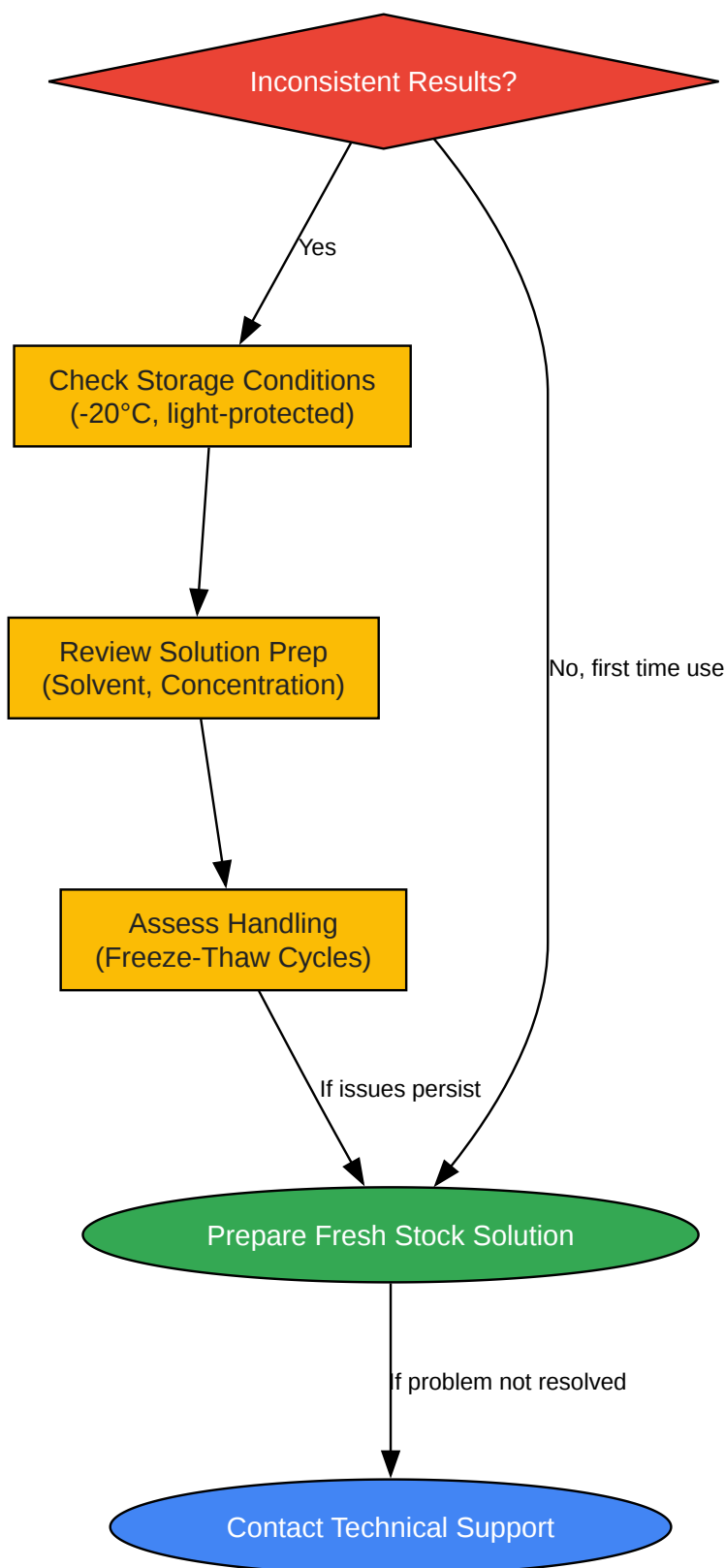
- Calculate the required volume of DMSO to achieve a 10 mM concentration based on the amount of **MSN-125** provided.
- Add the calculated volume of DMSO to the vial.
- Vortex the solution for 1-2 minutes until the powder is completely dissolved.
- Aliquot the stock solution into smaller, single-use volumes in light-protected vials.
- Store the aliquots at -20°C.

Visualizations



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Caption: Experimental workflow for handling and using **MSN-125**.



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Caption: Troubleshooting logic for inconsistent experimental results with **MSN-125**.

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